

# Proper Disposal Procedures for FM 100

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## Compound of Interest

Compound Name: FM 100  
CAS No.: 11114-18-4  
Cat. No.: B1171896

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The following guide provides essential safety and logistical information for the proper disposal of **FM 100**, a substance for which a specific Safety Data Sheet (SDS) is not readily available. The procedures outlined below are based on established best practices for handling potentially hazardous chemical waste in a laboratory environment. It is imperative for all personnel to consult with their institution's Environmental Health and Safety (EHS) department to ensure full compliance with local, state, and federal regulations.

## Waste Characterization and Handling Summary

All waste streams containing **FM 100** must be treated as hazardous chemical waste. The initial and most critical steps in a compliant disposal process are proper identification, segregation, and labeling.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Step-by-Step Disposal Protocol for FM 100

This protocol details the procedures for the disposal of pure **FM 100** and materials contaminated with it.

### Personal Protective Equipment (PPE)

Before handling **FM 100** or its waste, at a minimum, the following PPE should be worn:

- Safety goggles
- Chemical-resistant gloves
- Laboratory coat

### Waste Segregation and Collection

Proper segregation of waste is critical to prevent dangerous chemical reactions and to facilitate correct disposal.

- **Solid Waste:** Collect solid **FM 100**, contaminated lab debris (e.g., weigh boats, pipette tips, gloves), and spill cleanup materials in a designated, leak-proof container with a secure lid.<sup>[2]</sup> The container must be clearly labeled "Hazardous Waste: **FM 100** and associated lab debris."
- **Liquid Waste:** Solutions containing **FM 100** should be collected in a separate, leak-proof container designated for liquid hazardous waste. Do not mix aqueous waste with solvent-

based waste. The container must be compatible with the solvent used.

- **Sharps Waste:** Any needles, syringes, or other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container.[2]
- **Empty Containers:** Containers that have held **FM 100** should be triple rinsed with a suitable solvent.[3] The rinsate must be collected and disposed of as hazardous liquid waste.[1][3] After rinsing, deface or remove the original label and dispose of the container as regular laboratory glass or plastic waste, in accordance with institutional policies.[3]

## Spill Cleanup Procedures

In the event of a spill, the following steps should be taken:

- **Alert Personnel:** Immediately alert others in the vicinity.
- **Assess the Spill:** Determine the extent of the spill and if there is any immediate danger.
- **Small Spills (Solid):**
  - Wearing appropriate PPE, gently cover the spill with an absorbent material to prevent it from becoming airborne.
  - Carefully scoop the material into a designated hazardous waste container.
  - Decontaminate the area with a suitable solvent, followed by soap and water.
  - Collect all cleanup materials as hazardous waste.
- **Large Spills:**
  - Evacuate the immediate area.
  - Contact your institution's EHS department or emergency response team immediately.

## Decontamination of Laboratory Equipment

Equipment that has come into direct contact with **FM 100** must be decontaminated prior to reuse, servicing, or disposal.

- Initial Cleaning: Remove any visible residue by wiping with a disposable cloth dampened with an appropriate solvent.
- Thorough Cleaning: Wash the equipment with soap and water.
- Waste Disposal: All cleaning materials, including wipes and cloths, must be disposed of as solid hazardous waste.

## Experimental Workflow for Disposal



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Caption: Workflow for the proper segregation and disposal of **FM 100** waste streams.

## Logical Relationship for Spill Response



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Caption: Decision-making process for responding to an **FM 100** spill.

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## References

- [1. vumc.org \[vumc.org\]](http://vumc.org)
- [2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](http://researchsafety.northwestern.edu)
- [3. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety \[safety.uchicago.edu\]](http://safety.uchicago.edu)
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